

Technical Support Center: Solvent Selection for 2-Pyridyl Thiazole Reactions

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(Pyridin-2-yl)-1,3-thiazole-5-carboxylic acid

CAS No.: 886370-83-8

Cat. No.: B1324346

[Get Quote](#)

Prepared by the Office of the Senior Application Scientist

Welcome to the technical support center for synthetic methodologies. This guide is designed for researchers, chemists, and drug development professionals encountering challenges in the synthesis of 2-pyridyl thiazoles. The selection of an appropriate solvent is a critical parameter that dictates reaction success, influencing yield, purity, and even the final product structure. This document provides in-depth, field-proven insights in a question-and-answer format to troubleshoot common issues and optimize your reaction outcomes.

Section 1: The Fundamentals of Solvent Selection

This section covers the core principles governing the choice of a solvent system for the synthesis of 2-pyridyl thiazole scaffolds.

Q1: Why is solvent selection so critical in the synthesis of 2-pyridyl thiazoles?

Solvent selection is paramount because the solvent does not merely act as a passive medium for the reactants. It actively influences the reaction by:

- **Solubilizing Reactants:** For a reaction to proceed efficiently, the starting materials must be adequately dissolved. Poor solubility can lead to slow or incomplete reactions.
- **Stabilizing Intermediates and Transition States:** The polarity of the solvent can stabilize charged intermediates or transition states, thereby accelerating the reaction rate. For example, polar protic solvents are excellent at stabilizing carbocations in SN1-type mechanisms, while polar aprotic solvents are preferred for SN2 reactions where they solvate the cation but leave the nucleophile highly reactive.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Influencing Reaction Pathways:** The nature of the solvent can dictate the regioselectivity of a reaction. In the Hantzsch thiazole synthesis, for instance, acidic conditions in a protic solvent like ethanol can alter the cyclization pathway, leading to a mixture of isomers.[\[4\]](#)
- **Controlling Reaction Temperature:** The boiling point of the solvent determines the maximum temperature for a reaction at atmospheric pressure. Many coupling reactions, such as the Ullmann condensation, require high-boiling polar solvents like DMF or N-methylpyrrolidone (NMP) to proceed at a reasonable rate.[\[5\]](#)
- **Facilitating Work-up and Purification:** A solvent that allows for easy product precipitation upon cooling or the addition of an anti-solvent can significantly simplify purification. Conversely, high-boiling solvents can be difficult to remove post-reaction.[\[6\]](#)

Q2: What are the primary synthetic routes for 2-pyridyl thiazoles, and how does solvent choice vary for each?

There are several established methods for synthesizing 2-pyridyl thiazoles, with the Hantzsch synthesis and various cross-coupling reactions being the most prominent. Solvent choice is highly dependent on the reaction mechanism.

- **Hantzsch Thiazole Synthesis:** This is a classic and versatile method involving the condensation of an α -haloketone with a thioamide.[\[7\]](#)
 - **Typical Solvents:** Protic solvents like ethanol or methanol are most common.[\[8\]](#) They are effective at dissolving the thioamide and α -haloketone starting materials. Sometimes,

mixed solvent systems like ethanol/water are used, particularly in greener, one-pot modifications.[\[9\]](#)[\[10\]](#)

- Causality: The reaction proceeds through an SN₂-type initial step followed by cyclization and dehydration.[\[8\]](#) Protic solvents, while capable of hydrogen-bonding with the nucleophilic sulfur of the thioamide, are generally sufficient for this high-yielding reaction. In some cases, aprotic solvents like THF or 1,4-dioxane are used, especially if reactants have better solubility in these media.[\[11\]](#)
- Suzuki-Miyaura Cross-Coupling: This reaction is used to form a C-C bond, often to couple a pyridine ring to a pre-formed thiazole (or vice-versa). This method frequently encounters the "2-pyridyl problem," where the nitrogen atom of the pyridine ring can interfere with the palladium catalyst, and the pyridyl-boron bond is prone to cleavage (protodeboronation).[\[12\]](#)[\[13\]](#)
 - Typical Solvents: Aprotic solvents are generally required. 1,4-Dioxane, often with water as a co-solvent (e.g., 4:1 ratio), is a widely used system.[\[14\]](#)[\[15\]](#) Other common solvents include DMF and toluene.[\[12\]](#)
 - Causality: The solvent system must support the catalytic cycle and the base (e.g., K₃PO₄, K₂CO₃) used. The addition of water can sometimes be beneficial, but excessive water can promote protodeboronation of the sensitive 2-pyridyl boronic acid/ester, reducing the yield. [\[14\]](#) The choice is a delicate balance to maintain catalyst activity while preventing starting material degradation.
- Ullmann Condensation: This copper-catalyzed reaction is typically used for forming C-N or C-S bonds, for example, by coupling a 2-aminothiazole with a pyridyl halide.
 - Typical Solvents: High-boiling polar aprotic solvents are the standard. These include DMF, NMP, nitrobenzene, or pyridine itself.[\[5\]](#)[\[16\]](#)
 - Causality: Traditional Ullmann reactions require high temperatures (often >150 °C) to overcome the activation energy for the coupling.[\[5\]](#) These solvents have high boiling points and are effective at dissolving the organometallic intermediates and inorganic bases used.

Section 2: Troubleshooting Solvent-Related Issues

Q3: My Hantzsch reaction for a 2-(pyridin-2-yl)thiazole is sluggish or giving a low yield. Could the solvent be the problem?

Yes, the solvent is a primary suspect. Here's a troubleshooting workflow:

- Check Solubility: Are your starting materials—particularly the 2-acetylpyridine derivative and the thioamide—fully dissolved at the reaction temperature? If not, the reaction is running as a suspension, which will drastically slow the rate.
 - Solution: Switch to a solvent with better solubilizing power. If you are using ethanol, consider DMF or 1,4-dioxane. You can also gently heat the mixture to aid dissolution before initiating the reaction.[\[11\]](#)
- Evaluate Solvent Polarity: While ethanol is standard, its protic nature can form hydrogen bonds with the thioamide, slightly reducing its nucleophilicity.[\[17\]](#)
 - Solution: For a sluggish reaction, switching to a polar aprotic solvent like acetonitrile (MeCN) or DMF can sometimes increase the rate of the initial SN2 attack.[\[1\]](#)
- Consider a Solvent-Free Approach: For certain substrates, solvent-free reactions performed by grinding the reactants at room temperature or with gentle heating can be remarkably effective, leading to shorter reaction times and higher yields.[\[18\]](#)

Diagram 1: Troubleshooting a Low-Yield Hantzsch Reaction

Caption: Workflow for troubleshooting low yields in Hantzsch synthesis.

Q4: I am seeing a mixture of isomers in my product. How does the solvent influence regioselectivity?

Solvent conditions, particularly pH, can dramatically impact which nitrogen atom in an unsymmetrical thiourea acts as the nucleophile during cyclization.

- Scenario: When using an N-monosubstituted thiourea, condensation can lead to either a 2-(N-substituted amino)thiazole or a 3-substituted 2-imino-2,3-dihydrothiazole.

- In Neutral Solvents: In neutral solvents like ethanol, the reaction almost exclusively yields the 2-(N-substituted amino)thiazole isomer.[\[10\]](#)
- In Acidic Conditions: If the reaction is run in an acidic medium (e.g., using an ethanol/HCl mixture), a significant proportion of the 2-imino-2,3-dihydrothiazole isomer can be formed.[\[4\]](#) The acidic conditions can alter the protonation state of the intermediates, changing the preferred cyclization pathway.
 - Solution: To ensure high regioselectivity for the 2-amino isomer, maintain neutral reaction conditions. Avoid acidic catalysts or reagents unless the imino isomer is the desired product. If your starting materials are salts (e.g., hydrochlorides), add a mild base to neutralize the medium.

Q5: My Suzuki coupling to form a 2-pyridyl-aryl bond is failing. What solvent systems can address the "2-pyridyl problem"?

The "2-pyridyl problem" refers to the poor reactivity and instability of 2-pyridyl boronic acids in Suzuki couplings.[\[13\]](#)[\[19\]](#) Solvent choice is critical to overcoming this.

- Symptom: Low to no product formation, significant protodeboronation (loss of the boronic acid group).
- Cause: The pyridyl nitrogen can coordinate to the palladium catalyst, inhibiting its activity. Furthermore, the 2-pyridyl boronic acid is highly susceptible to being replaced by a proton from water or other protic sources.[\[12\]](#)
- Solutions & Optimization:
 - Primary System: Start with 1,4-dioxane and water (e.g., 4:1 or 5:1 ratio) with a base like K_3PO_4 or K_2CO_3 .[\[14\]](#)[\[15\]](#)
 - If Unsuccessful, Switch to Anhydrous Aprotic Solvents: Try DMF or Toluene. These can sometimes minimize protodeboronation, but solubility of the base can become an issue.
 - Co-solvent/Additive Approach: In some challenging cases, using isopropyl alcohol as a co-solvent instead of water has proven effective.[\[12\]](#) Additives like $Cu(OAc)_2$ can also promote the reaction, possibly by facilitating a key transmetalation step.[\[12\]](#)

- Solvent Purity: Ensure you are using high-purity, degassed solvents. Oxygen can degrade the palladium catalyst.

Section 3: Protocols and Data

Table 1: Common Solvents for 2-Pyridyl Thiazole Synthesis

Solvent	Type	Boiling Point (°C)	Dielectric Constant (ϵ)	Typical Use & Rationale
Ethanol (EtOH)	Polar Protic	78	24.5	Hantzsch Synthesis: Good general-purpose solvent, dissolves most reactants. [8]
Methanol (MeOH)	Polar Protic	65	32.7	Hantzsch Synthesis: Similar to ethanol, useful for lower temperature reactions. [8]
1,4-Dioxane	Polar Aprotic	101	2.2	Suzuki Coupling: Excellent for stabilizing Pd catalysts; often used with water. [14]
Dimethylformamide (DMF)	Polar Aprotic	153	36.7	Suzuki/Ullmann: High boiling point, excellent solvating power for salts and polar reagents. [12]
Acetonitrile (MeCN)	Polar Aprotic	82	37.5	Hantzsch/Suzuki: Can accelerate SN2 steps; alternative to dioxane in some couplings. [1] [15]

Toluene	Nonpolar	111	2.4	Suzuki Coupling: Anhydrous conditions, useful when protic sources must be avoided.[14]
Tetrahydrofuran (THF)	Polar Aprotic	66	7.6	Hantzsch Synthesis: Alternative to alcohols when better solubility is needed for substrates.

Experimental Protocol 1: Optimized Hantzsch Synthesis of a 2-Amino-4-(pyridin-2-yl)thiazole

This protocol is designed to maximize yield by ensuring reactant solubility and maintaining neutral conditions to prevent side reactions.

Objective: Synthesize 2-amino-4-(pyridin-2-yl)thiazole from 2-bromo-1-(pyridin-2-yl)ethan-1-one and thiourea.

Materials:

- 2-bromo-1-(pyridin-2-yl)ethan-1-one hydrobromide (1.0 eq)
- Thiourea (1.2 eq)
- Sodium Bicarbonate (NaHCO_3) (1.1 eq, if starting with HBr salt)
- Ethanol (Absolute, 20 mL per 5 mmol of limiting reagent)

Procedure:

- Setup: To a 50 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add the 2-bromo-1-(pyridin-2-yl)ethan-1-one hydrobromide (5.0 mmol, 1.4 g) and

thiourea (6.0 mmol, 0.46 g).

- Solvent Addition: Add absolute ethanol (20 mL).
- Neutralization (Critical Step): If starting with the hydrobromide salt of the α -haloketone, add sodium bicarbonate (5.5 mmol, 0.46 g) portion-wise to neutralize the acid. Effervescence will be observed. Stir for 10 minutes. This step is crucial for preventing the formation of the imino isomer.[\[4\]](#)
- Reaction: Heat the mixture to reflux (approx. 80 °C) with vigorous stirring. The solids should dissolve to form a clear solution.
- Monitoring: Monitor the reaction progress using Thin Layer Chromatography (TLC) (e.g., 1:1 Hexane:Ethyl Acetate). The reaction is typically complete within 2-4 hours.
- Work-up: Once the reaction is complete, allow the mixture to cool to room temperature. A precipitate of the product may form.
- Isolation: Pour the reaction mixture into a beaker containing cold water (50 mL). The product will precipitate. If the solution is acidic, neutralize with a 5% Na_2CO_3 solution until pH ~7-8.[\[8\]](#)
- Purification: Collect the solid product by vacuum filtration, wash the filter cake with cold water, and dry under vacuum. The crude product can be recrystallized from ethanol or an ethanol/water mixture to yield the pure 2-amino-4-(pyridin-2-yl)thiazole.

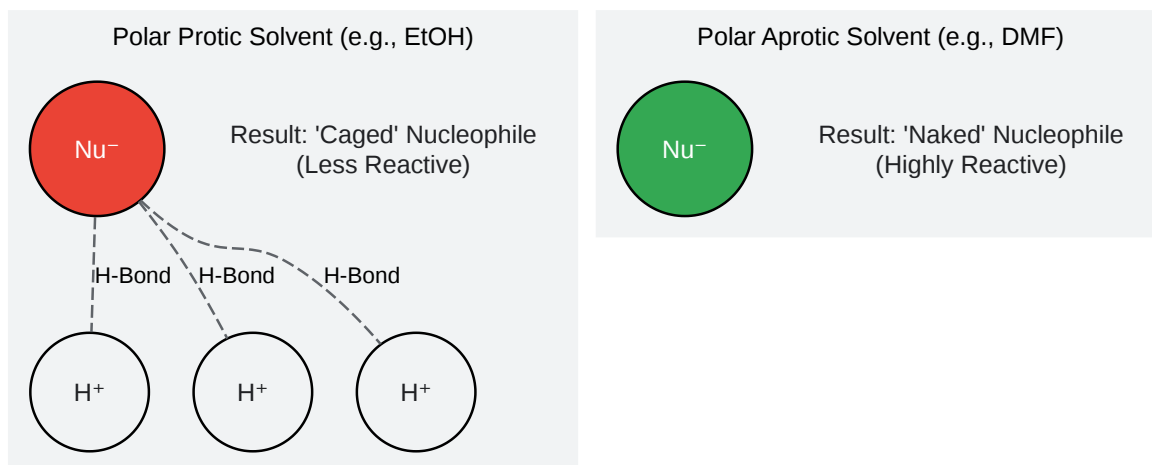
Section 4: Frequently Asked Questions (FAQs)

Q: What is the fundamental difference between polar protic and polar aprotic solvents for my reaction? A: The key difference is the presence of an acidic proton (a hydrogen attached to an oxygen or nitrogen).[\[20\]](#)

- Polar Protic Solvents (e.g., water, ethanol, methanol) have O-H or N-H bonds. They can act as hydrogen bond donors. They are excellent at stabilizing both cations and anions. However, they can "cage" nucleophiles through hydrogen bonding, reducing their reactivity, which can be detrimental in $\text{S}_\text{N}2$ -type reactions.[\[1\]](#)[\[17\]](#)
- Polar Aprotic Solvents (e.g., DMF, DMSO, acetonitrile, dioxane) lack acidic protons. They can stabilize cations but do not strongly solvate anions (nucleophiles). This leaves the

nucleophile "naked" and highly reactive, making these solvents ideal for SN2 reactions and many organometallic catalytic cycles.^{[1][2]}

Diagram 2: Solvent Effect on a Nucleophile



[Click to download full resolution via product page](#)

Caption: Protic vs. Aprotic solvent effects on nucleophile reactivity.

Q: Can I run my reaction solvent-free? A: In some cases, yes. Solvent-free Hantzsch syntheses have been reported with excellent results.^[18] This is considered a "green chemistry" approach. It works best when the reactants can form a eutectic mixture or when one of the reactants is a liquid. This method is less common for cross-coupling reactions, which require a solvent to maintain the catalyst's homogeneity and activity.

Q: How important is it to use dry/anhydrous solvents? A: It depends entirely on the reaction.

- For Hantzsch Synthesis: While absolute ethanol is recommended, trace amounts of water are generally tolerated.
- For Suzuki and Ullmann Couplings: Water can be highly detrimental. For Suzuki reactions, it can cause protodeboronation of the starting material.^[14] For any reaction involving organometallic reagents (like Grignards or organolithiums) or water-sensitive catalysts, using anhydrous solvents under an inert atmosphere (Nitrogen or Argon) is absolutely critical for

success.^[21] Always use freshly dried solvents or purchase high-purity anhydrous grades for these sensitive applications.^[6]

References

- Kamlet-Taft analysis of solvatochromic response of thiazole derivatives. (n.d.). ResearchGate. Retrieved February 14, 2026, from [\[Link\]](#)
- Hantzsch Thiazole Synthesis. (n.d.). Chem Help Asap. Retrieved February 14, 2026, from [\[Link\]](#)
- Hantzsch Thiazole Synthesis. (n.d.). SynArchive. Retrieved February 14, 2026, from [\[Link\]](#)
- Synthesis and Biological Evaluation of New Substituted Hantzsch Thiazole Derivatives from Environmentally Benign One-Pot Synthesis Using Silica Supported Tungstosilicic Acid as Reusable Catalyst. (2018). Molecules. [\[Link\]](#)
- Synthesis of 2-arylpyridines by the Suzuki–Miyaura cross-coupling of PyFluor with hetero(aryl) boronic acids and esters. (2023). RSC Advances. [\[Link\]](#)
- Thiazole synthesis. (n.d.). Organic Chemistry Portal. Retrieved February 14, 2026, from [\[Link\]](#)
- Ullmann condensation. (n.d.). Wikipedia. Retrieved February 14, 2026, from [\[Link\]](#)
- The Hantzsch thiazole synthesis under acidic conditions: change of regioselectivity. (1982). Journal of the Chemical Society, Perkin Transactions 1. [\[Link\]](#)
- Polar Protic and Polar Aprotic Solvents. (n.d.). Chemistry Steps. Retrieved February 14, 2026, from [\[Link\]](#)
- Synthesis of Hantzsch thiazole derivatives under solvent free conditions. (2011). ResearchGate. [\[Link\]](#)
- A General Solution for the 2-Pyridyl Problem. (2012). Angewandte Chemie International Edition. [\[Link\]](#)
- Help needed with unreproducible Suzuki coupling. (2023). Reddit. [\[Link\]](#)

- Solvent Effect on Product Distribution in the Aerobic Autoxidation of 2-Ethylhexanal: Critical Role of Polarity. (2022). *Frontiers in Chemistry*. [\[Link\]](#)
- Recent Applications of Pd-Catalyzed Suzuki–Miyaura and Buchwald–Hartwig Couplings in Pharmaceutical Process Chemistry. (2021). *Organics*. [\[Link\]](#)
- Polar Protic? Polar Aprotic? Nonpolar? All About Solvents. (2012). *Master Organic Chemistry*. [\[Link\]](#)
- Ullmann Condensation. (n.d.). *SynArchive*. Retrieved February 14, 2026, from [\[Link\]](#)
- The 2-Pyridyl Problem: Challenging Nucleophiles in Cross-Coupling Arylations. (2021). *Angewandte Chemie International Edition*. [\[Link\]](#)
- (PDF) Synthesis of 2-arylpyridines by the Suzuki–Miyaura cross-coupling of PyFluor with hetero(aryl) boronic acids and esters. (2023). *ResearchGate*. [\[Link\]](#)
- A General and Efficient Method for the Suzuki-Miyaura Coupling of 2-Pyridyl Nucleophiles. (2007). *Organic Letters*. [\[Link\]](#)
- RECENT SYNTHETIC DEVELOPMENTS AND APPLICATIONS OF THE ULLMANN REACTION. A REVIEW. (2012). *Organic and Biomolecular Chemistry*. [\[Link\]](#)
- Synthesis and Antimicrobial Evaluation of 2-[2-(9H-Fluoren-9-ylidene)hydrazin-1-yl]-1,3-thiazole Derivatives. (2023). *Molecules*. [\[Link\]](#)
- Ullmann reaction. (n.d.). *Wikipedia*. Retrieved February 14, 2026, from [\[Link\]](#)
- Mechanism of Hantzsch Thiazole Synthesis. (2022). *ResearchGate*. [\[Link\]](#)
- What are some common causes of low reaction yields?. (2023). *Reddit*. [\[Link\]](#)
- Polar Protic Solvents and Polar Aprotic Solvents For SN1 & SN2 Reactions. (2018). *YouTube*. [\[Link\]](#)
- Influence of protic and aprotic solvents on SN reactions. (2019). *Chemistry Stack Exchange*. [\[Link\]](#)

- Ullmann Coupling & other Cu Catalyzed reactions. (n.d.). Organic Synthesis. Retrieved February 14, 2026, from [\[Link\]](#)
- A BRIEF REVIEW ON THE THIAZOLE DERIVATIVES: SYNTHESIS METHODS AND BIOLOGICAL ACTIVITIES. (2021). Malaysian Journal of Chemistry. [\[Link\]](#)
- Synthesis and biological evaluation of 2-aminothiazole derivatives as antimycobacterial and antiparasmodial agents. (2017). Bioorganic & Medicinal Chemistry Letters. [\[Link\]](#)
- (PDF) Synthesis and Characterization of Thiazole Compounds in the Presence of Various Reagents, Catalysts and Solvents. (2022). ResearchGate. [\[Link\]](#)
- New thiazole, pyridine and pyrazole derivatives as antioxidant candidates: synthesis, DFT calculations and molecular docking study. (2022). Heliyon. [\[Link\]](#)
- Pyridin-2-ylthiazolothiazoles – Synthesis and photophysical properties. (2021). Journal of Photochemistry and Photobiology A: Chemistry. [\[Link\]](#)
- Synthesis, Reactions and Medicinal Uses of Thiazole. (n.d.). Pharmaguideline. Retrieved February 14, 2026, from [\[Link\]](#)
- Recent trends in ionic liquid-mediated synthesis of thiazoles: toward greener methodologies. (2024). RSC Advances. [\[Link\]](#)
- (PDF) Novel Synthesis of Pyrano[2,3-d]Thiazole, Thiazolo[3,2-a]Pyridine, and Pyrazolo [3',4':4,5]Pyrano[2,3-d]Thiazole Derivatives. (2007). ResearchGate. [\[Link\]](#)
- Design, synthesis and in vitro anti-proliferative evaluation of new pyridine-2,3-dihydrothiazole/thiazolidin-4-one hybrids as dual CDK2/GSK3 β kinase inhibitors. (2022). Scientific Reports. [\[Link\]](#)
- Synthesis of Some New 1,3,4-Thiadiazole, Thiazole and Pyridine Derivatives Containing 1,2,3-Triazole Moiety. (2016). Molecules. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Polar Protic and Polar Aprotic Solvents - Chemistry Steps \[chemistrysteps.com\]](#)
- [2. youtube.com \[youtube.com\]](#)
- [3. chemistry.stackexchange.com \[chemistry.stackexchange.com\]](#)
- [4. The Hantzsch thiazole synthesis under acidic conditions: change of regioselectivity - Journal of the Chemical Society, Perkin Transactions 1 \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [5. Ullmann condensation - Wikipedia \[en.wikipedia.org\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. synarchive.com \[synarchive.com\]](#)
- [8. chemhelpasap.com \[chemhelpasap.com\]](#)
- [9. Synthesis and Biological Evaluation of New Substituted Hantzsch Thiazole Derivatives from Environmentally Benign One-Pot Synthesis Using Silica Supported Tungstosilicic Acid as Reusable Catalyst - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [11. mdpi.com \[mdpi.com\]](#)
- [12. A General Solution for the 2-Pyridyl Problem - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. The 2-Pyridyl Problem: Challenging Nucleophiles in Cross-Coupling Arylations - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Synthesis of 2-arylpyridines by the Suzuki–Miyaura cross-coupling of PyFluor with hetero\(aryl\) boronic acids and esters - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. reddit.com \[reddit.com\]](#)
- [16. synarchive.com \[synarchive.com\]](#)
- [17. Frontiers | Solvent Effect on Product Distribution in the Aerobic Autoxidation of 2-Ethylhexanal: Critical Role of Polarity \[frontiersin.org\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. A General and Efficient Method for the Suzuki-Miyaura Coupling of 2-Pyridyl Nucleophiles - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [20. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [21. pdf.benchchem.com \[pdf.benchchem.com\]](#)

- To cite this document: BenchChem. [Technical Support Center: Solvent Selection for 2-Pyridyl Thiazole Reactions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1324346/docs#technical-support-center-solvent-selection-for-2-pyridyl-thiazole-reactions\]](https://www.benchchem.com/product/b1324346/docs#technical-support-center-solvent-selection-for-2-pyridyl-thiazole-reactions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)